

Physical and chemical properties of 1,2-Dihexanoyl-sn-glycerol

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Compound of Interest

Compound Name: 1,2-Dihexanoyl-sn-glycerol

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In-Depth Technical Guide to 1,2-Dihexanoyl-sn-glycerol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Dihexanoyl-sn-glycerol (DHG) is a synthetic diacylglycerol (DAG) analog that plays a crucial role in cell signaling research. As a cell-permeable molecule, it mimics the action of endogenous sn-1,2-diacylglycerols, which are key second messengers in a multitude of cellular processes. The primary and most well-documented function of DHG is the activation of Protein Kinase C (PKC), a family of serine/threonine kinases involved in regulating cell growth, differentiation, apoptosis, and other critical cellular functions. This technical guide provides a comprehensive overview of the physical and chemical properties of **1,2-Dihexanoyl-sn-glycerol**, its biological activity with a focus on the PKC signaling pathway, and detailed experimental protocols for its use.

Physical and Chemical Properties

1,2-Dihexanoyl-sn-glycerol is a well-characterized lipid molecule with the following properties:

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₈ O ₅	[1][2][3]
Molecular Weight	288.38 g/mol	[2]
CAS Number	30403-47-5	[3]
Appearance	Not explicitly stated, but expected to be an oil or waxy solid at room temperature.	
Melting Point	Data not available in the provided search results.	
Boiling Point	A boiling point of 78°C is reported by one source, while another reports 429.1°C at 760 mmHg for the related compound 1,2-dioctanoyl-sn-glycerol. [4][5] These conflicting values suggest that the boiling point may not be well-established or may be dependent on experimental conditions.	[4][5]
Solubility	Soluble in ethanol.[1]	[1]
Stability	Stable for at least two years when stored appropriately.	[1]
Storage	Store at -20°C.[3]	[3]

Chemical Structure

The chemical structure of **1,2-Dihexanoyl-sn-glycerol** consists of a glycerol backbone with two hexanoyl (C6:0) fatty acid chains esterified at the sn-1 and sn-2 positions. The 'sn' designation refers to the stereospecific numbering of the glycerol molecule.

Figure 1: 2D structure of **1,2-Dihexanoyl-sn-glycerol**.

Biological Activity and Signaling Pathways

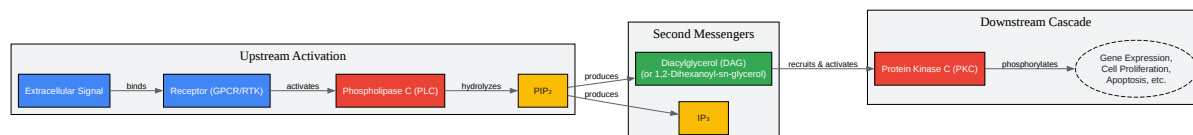
The primary biological role of **1,2-Dihexanoyl-sn-glycerol** is to act as an analog of the endogenous second messenger, diacylglycerol (DAG). DAG is produced at the cell membrane through the hydrolysis of phospholipids, most notably phosphatidylinositol 4,5-bisphosphate (PIP₂), by the enzyme Phospholipase C (PLC). The activation of PLC is typically initiated by the binding of extracellular ligands (e.g., hormones, growth factors, neurotransmitters) to G protein-coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs).

Once produced, or when exogenously supplied as **1,2-Dihexanoyl-sn-glycerol**, DAG remains in the plane of the plasma membrane and recruits and activates members of the Protein Kinase C (PKC) family.^{[6][7][8]}

Protein Kinase C (PKC) Signaling Pathway

The activation of PKC by DAG is a central node in a complex signaling network that regulates a wide array of cellular processes. The pathway can be summarized as follows:

- **Upstream Activation:** An extracellular signal (e.g., growth factor, hormone) binds to a cell surface receptor (GPCR or RTK).
- **PLC Activation:** The activated receptor stimulates Phospholipase C (PLC).
- **PIP₂ Hydrolysis:** PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).
- **PKC Recruitment and Activation:** DAG, along with phosphatidylserine (PS) and, for conventional PKC isoforms, Ca²⁺ (released from the endoplasmic reticulum in response to IP₃), recruits PKC from the cytosol to the plasma membrane and allosterically activates it.
- **Downstream Phosphorylation:** Activated PKC phosphorylates a wide range of substrate proteins on serine and threonine residues, leading to the modulation of their activity and ultimately to a cellular response.



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Figure 2: The Protein Kinase C (PKC) signaling pathway activated by Diacylglycerol.

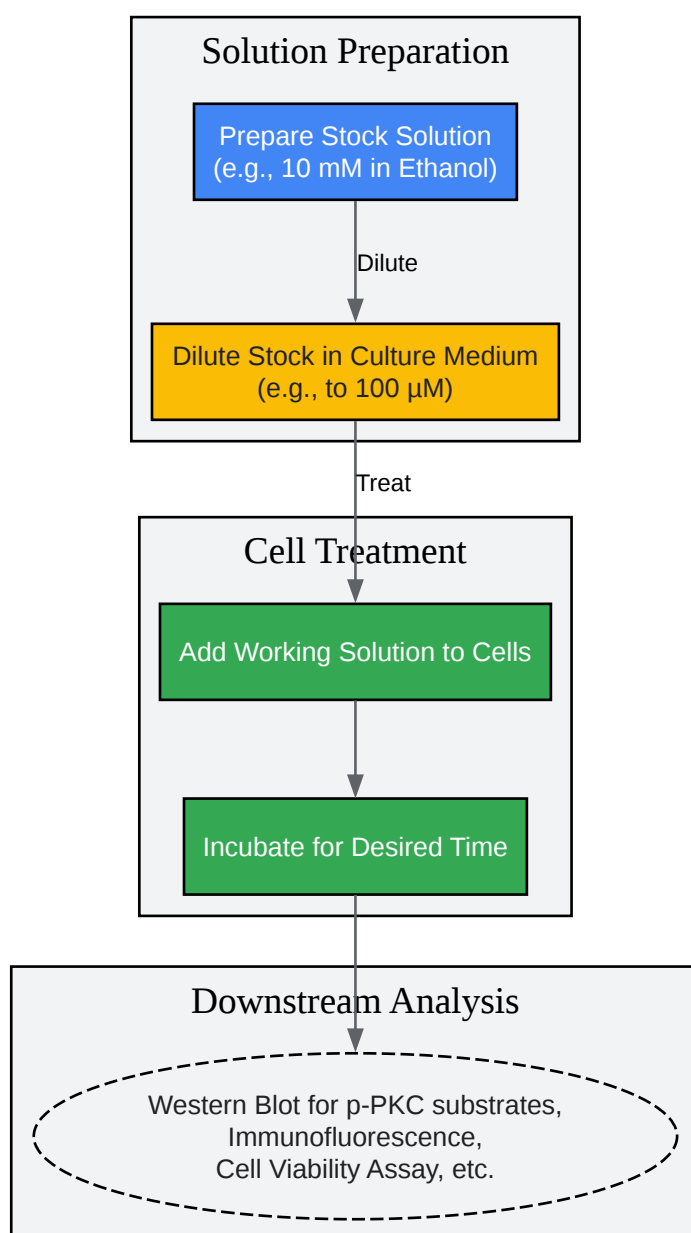
Experimental Protocols

The cell-permeable nature of **1,2-Dihexanoyl-sn-glycerol** makes it a valuable tool for directly activating PKC in cellular and in vitro assays. Below are representative protocols for its use.

Preparation of 1,2-Dihexanoyl-sn-glycerol for Cell Culture Experiments

- Stock Solution Preparation:
 - **1,2-Dihexanoyl-sn-glycerol** is typically supplied as a solid or in an organic solvent.
 - Prepare a stock solution in a suitable organic solvent such as ethanol or DMSO. For example, to make a 10 mM stock solution, dissolve 2.88 mg of **1,2-Dihexanoyl-sn-glycerol** in 1 mL of sterile ethanol.
 - Store the stock solution at -20°C.
- Working Solution Preparation and Cell Treatment:
 - On the day of the experiment, dilute the stock solution to the desired final concentration in the cell culture medium.

- It is crucial to ensure that the final concentration of the organic solvent in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- For example, to treat cells with a final concentration of $100\ \mu\text{M}$ **1,2-Dihexanoyl-sn-glycerol**, add $10\ \mu\text{L}$ of the $10\ \text{mM}$ stock solution to $1\ \text{mL}$ of cell culture medium.
- Gently mix the medium by pipetting up and down before adding it to the cells.
- Incubate the cells for the desired period to observe the effects of PKC activation.



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Figure 3: General workflow for treating cells with **1,2-Dihexanoyl-sn-glycerol**.

In Vitro Protein Kinase C Activity Assay

This protocol is a general guideline for measuring PKC activity in vitro using a radioactive or fluorescence-based assay. **1,2-Dihexanoyl-sn-glycerol** is used as a direct activator of the enzyme.

Materials:

- Purified PKC enzyme
- PKC substrate (e.g., a specific peptide or histone H1)
- **1,2-Dihexanoyl-sn-glycerol**
- Phosphatidylserine (PS)
- Assay buffer (e.g., 20 mM HEPES, pH 7.4, 10 mM MgCl₂, 0.5 mM CaCl₂)
- [γ -³²P]ATP or a fluorescent ATP analog
- Stop solution (e.g., phosphoric acid for radioactive assays)
- Phosphocellulose paper or other means of separating phosphorylated substrate from free ATP

Procedure:

- Prepare Lipid Vesicles:
 - In a glass tube, mix **1,2-Dihexanoyl-sn-glycerol** and phosphatidylserine in chloroform at the desired molar ratio (e.g., 1:4).
 - Evaporate the chloroform under a stream of nitrogen gas to form a thin lipid film.

- Resuspend the lipid film in assay buffer by vortexing or sonication to form small unilamellar vesicles.
- Set up the Kinase Reaction:
 - In a microcentrifuge tube, combine the assay buffer, lipid vesicles, PKC substrate, and purified PKC enzyme.
 - Pre-incubate the mixture at 30°C for 5 minutes.
- Initiate the Reaction:
 - Start the reaction by adding [γ -³²P]ATP (or fluorescent ATP analog).
 - Incubate at 30°C for a specific time (e.g., 10-20 minutes), ensuring the reaction is in the linear range.
- Stop the Reaction:
 - Terminate the reaction by adding the stop solution.
- Quantify Phosphorylation:
 - Spot an aliquot of the reaction mixture onto phosphocellulose paper.
 - Wash the paper extensively to remove unincorporated [γ -³²P]ATP.
 - Quantify the incorporated radioactivity using a scintillation counter. Alternatively, for fluorescence-based assays, measure the fluorescence signal according to the manufacturer's instructions.

Synthesis

The synthesis of 1,2-diacyl-sn-glycerols can be achieved through several chemical and enzymatic routes. A common approach involves the acylation of a protected glycerol backbone. While a detailed, step-by-step protocol for the specific synthesis of **1,2-Dihexanoyl-sn-glycerol** was not found in the provided search results, a general strategy for the synthesis of short-chain diacylglycerols can be outlined. This often involves the esterification of glycerol with

the corresponding fatty acids. Enzymatic synthesis using lipases is also a common and effective method. For instance, lipase-catalyzed transesterification of a glycerol derivative with an excess of a hexanoic acid ester could be employed. The de novo synthesis of diacylglycerols in biological systems follows the Kennedy pathway, which involves the sequential acylation of glycerol-3-phosphate.[9][10]

Conclusion

1,2-Dihexanoyl-sn-glycerol is an indispensable tool for researchers investigating cellular signaling pathways, particularly those mediated by Protein Kinase C. Its well-defined chemical properties and its ability to mimic the action of endogenous diacylglycerol allow for the specific and controlled activation of PKC in a variety of experimental settings. This technical guide provides a solid foundation of its properties and applications, enabling scientists and drug development professionals to effectively utilize this important research compound. Further investigation into its precise physical constants, such as melting and boiling points, would be beneficial for a more complete physicochemical characterization.

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References

- 1. Protein Kinase C Signaling | Cell Signaling Technology [cellsignal.com]
- 2. 1,2-Dihexanoyl-sn-glycerol | C15H28O5 | CID 10469389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. labolu.ca [labolu.ca]
- 5. 1,2-DIOCTANOYL-SN-GLYCEROL | lookchem [lookchem.com]
- 6. bosterbio.com [bosterbio.com]
- 7. Frontiers | Protein Kinase C Life Cycle: Explained Through Systems Biology Approach [frontiersin.org]
- 8. Protein kinase C - Wikipedia [en.wikipedia.org]

- 9. researchgate.net [researchgate.net]
- 10. Research Portal [rex.libraries.wsu.edu]
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